

# 6-Nitrophthalide: A Technical Guide to Safe Handling and Emergency Protocols

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## Compound of Interest

Compound Name: 6-Nitrophthalide

Cat. No.: B1346156

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This document provides a comprehensive overview of the safety and handling precautions for **6-Nitrophthalide**. The following sections detail the physical and chemical properties, hazard identification, personal protective equipment, and emergency procedures necessary for the safe use of this compound in a laboratory setting.

## Compound Identification and Properties

**6-Nitrophthalide** is a solid crystalline compound.<sup>[1]</sup> A summary of its key physical and chemical properties is provided below.

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>5</sub> NO <sub>4</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	179.13 g/mol	<a href="#">[2]</a> <a href="#">[3]</a>
Appearance	Light yellow Solid Crystalline	<a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	610-93-5	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Melting Point	> 300 °C / > 572 °F	<a href="#">[6]</a>
Solubility	Insoluble in water; 0.4g/L (25 °C)	<a href="#">[2]</a> <a href="#">[5]</a>
Odor	No information available	<a href="#">[1]</a>

## Hazard Identification and Classification

**6-Nitrophthalide** is classified as a hazardous substance. The primary hazards are skin irritation, serious eye irritation, and potential respiratory irritation.[\[1\]](#)[\[3\]](#)[\[4\]](#)

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation. <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation. <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation)	3	H335: May cause respiratory irritation. <a href="#">[1]</a> <a href="#">[4]</a>

Precautionary Statements:[\[1\]](#)[\[4\]](#)

- P261: Avoid breathing dust/fumes.
- P264: Wash all exposed external body areas thoroughly after handling.
- P271: Use only outdoors or in a well-ventilated area.

- P280: Wear protective gloves, protective clothing, eye protection and face protection.
- P302+P352: IF ON SKIN: Wash with plenty of water.
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P312: Call a POISON CENTER/doctor/physician/first aider/if you feel unwell.
- P332+P313: If skin irritation occurs: Get medical advice/attention.
- P337+P313: If eye irritation persists: Get medical advice/attention.
- P362+P364: Take off contaminated clothing and wash it before reuse.
- P403+P233: Store in a well-ventilated place. Keep container tightly closed.
- P405: Store locked up.
- P501: Dispose of contents/container to authorised hazardous or special waste collection point in accordance with any local regulation.

## Experimental Protocols: Safe Handling and Storage

Adherence to strict handling and storage protocols is crucial to minimize risk.

### 3.1. Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **6-Nitrophthalide**:

Body Part	Recommended Protection	Specifications/Standards
Eyes/Face	Safety glasses with side-shields or goggles.	Conforming to EN166 or equivalent.[1][5]
Skin	Chemical-resistant gloves (e.g., nitrile rubber), long-sleeved laboratory coat.	Inspect gloves before use.[1][5]
Respiratory	Use in a well-ventilated area. A NIOSH/MSHA or European Standard EN 136 approved respirator is recommended if dust is generated or ventilation is inadequate.	[1][4]

### 3.2. Handling Procedures

- Avoid all personal contact, including inhalation.[4]
- Use in a well-ventilated area, preferably within a chemical fume hood.[1][4]
- Avoid the formation of dust.[1][5]
- Do not eat, drink, or smoke when handling this product.[4]
- Wash hands and any exposed skin thoroughly after handling.[1][4]

### 3.3. Storage Procedures

- Store in original containers.[4]
- Keep containers tightly closed in a dry, cool, and well-ventilated place.[1][4][5]
- Store locked up.[4][5]
- Store away from incompatible materials and foodstuff containers.[4]

# Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency.

## 4.1. First Aid Measures

Exposure Route	First Aid Protocol
Eye Contact	Rinse cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.[1][4][5]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation occurs, seek medical attention. Remove contaminated clothing and wash before reuse. [1][4][5]
Inhalation	Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If you feel unwell, call a POISON CENTER or doctor. [1][4][5]
Ingestion	Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur.[1][5]

## 4.2. Firefighting Measures

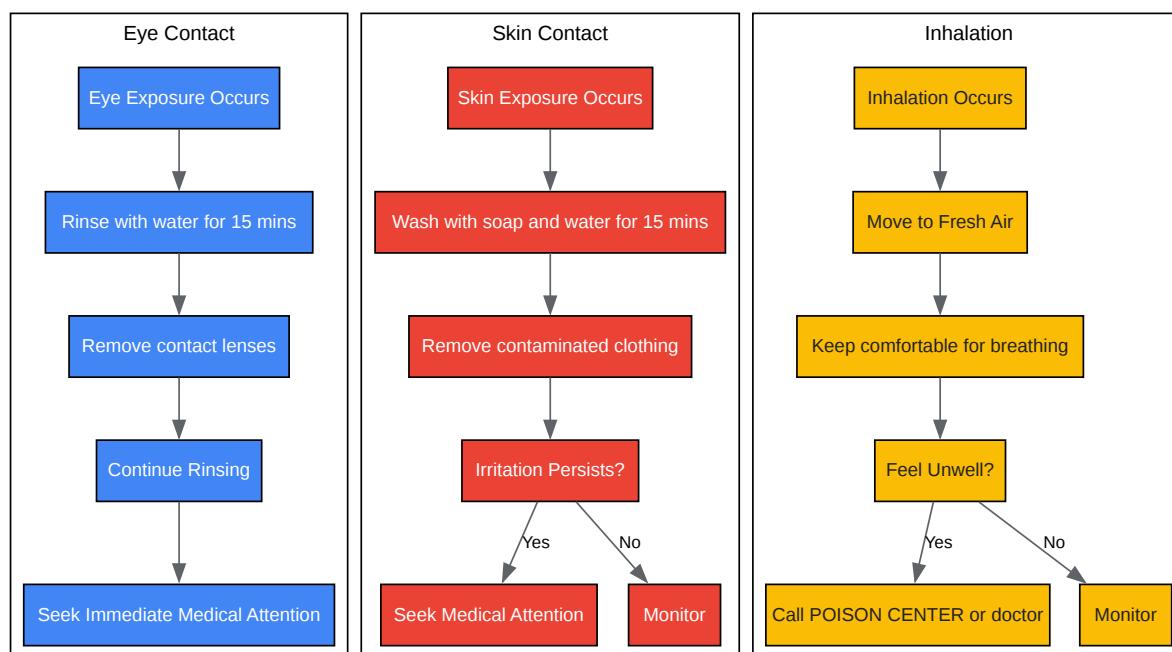
- **Extinguishing Media:** Use extinguishing media suitable for the surrounding area. Water spray, carbon dioxide (CO<sub>2</sub>), dry chemical, or alcohol-resistant foam are appropriate.[4][7]
- **Specific Hazards:** The compound is not considered a significant fire risk; however, containers may burn.[4] Thermal decomposition can lead to the release of irritating gases and vapors, including nitrogen oxides (NO<sub>x</sub>), carbon monoxide (CO), and carbon dioxide (CO<sub>2</sub>).[1][7]
- **Firefighter Protection:** Wear self-contained breathing apparatus (SCBA) and full protective gear.[1][5]

#### 4.3. Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation. Use personal protective equipment as required. Avoid dust formation.[1][5]
- Environmental Precautions: Should not be released into the environment.[1][5]
- Containment and Cleanup: Sweep up and shovel into suitable containers for disposal. Avoid generating dust.[4][5] For major spills, alert emergency services and control personal contact by wearing protective clothing.[4]

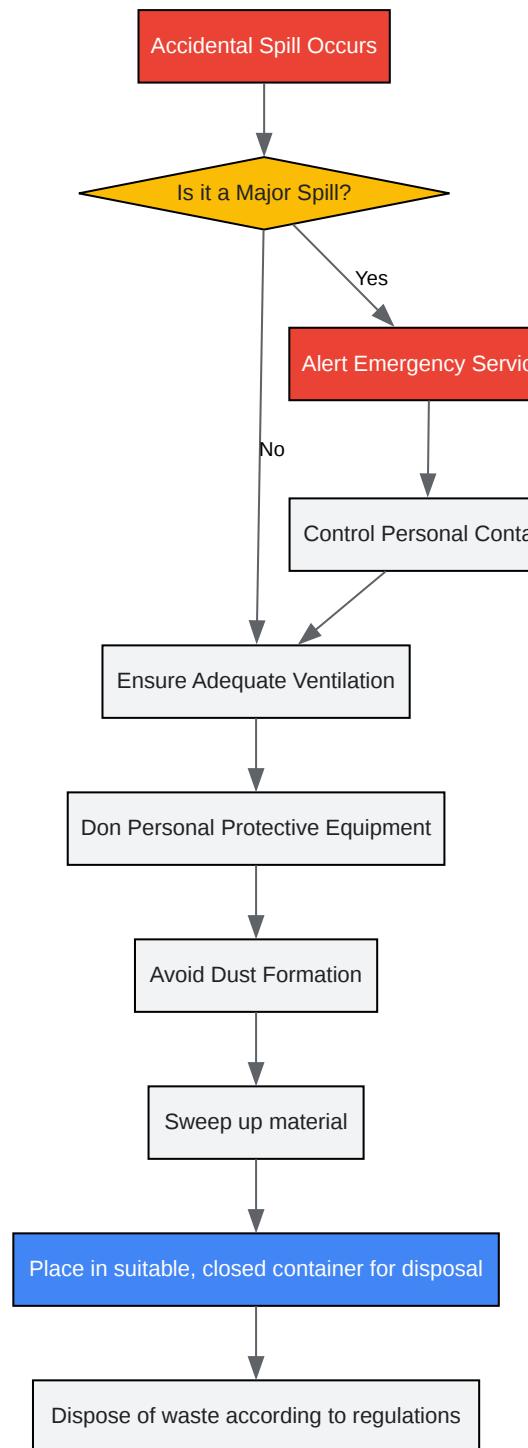
## Visualized Workflows

The following diagrams illustrate the logical flow for handling emergencies.



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Caption: First Aid Procedures for **6-Nitrophthalide** Exposure.



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Caption: Workflow for Responding to an Accidental Spill.

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